

Leucocianidol nuclear magnetic resonance NMR spectrum

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Compound Focus: Leucocianidol

CAS No.: 93527-39-0

Cat. No.: S605626

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Available Chemical Data for Leucocianidol

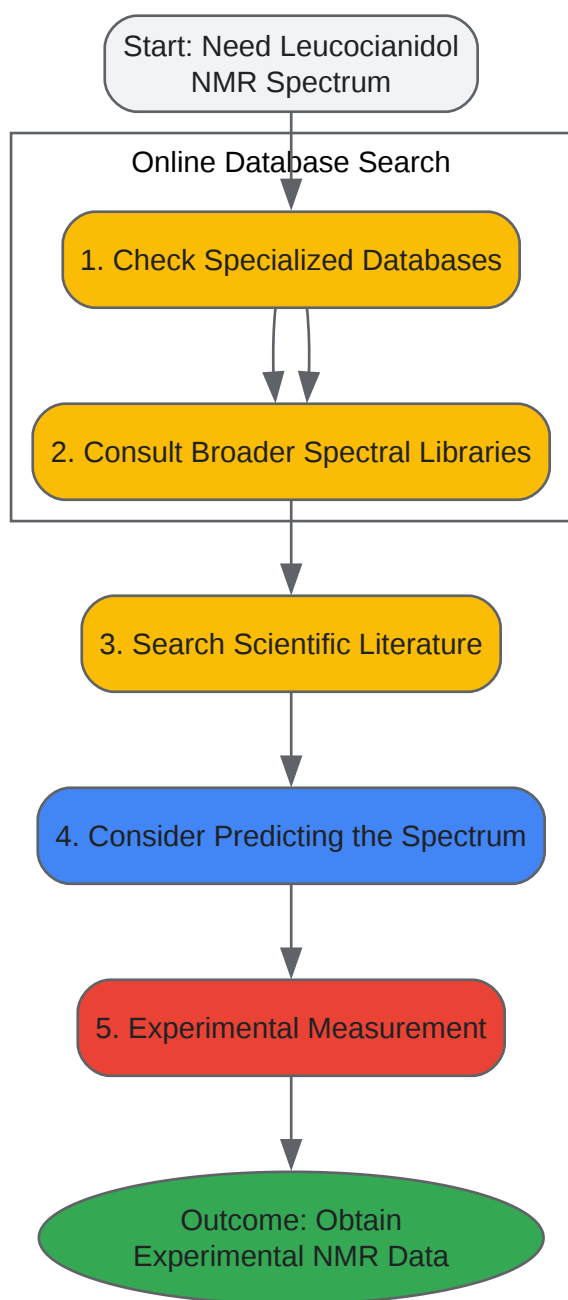
The table below consolidates the key identified chemical information for **leucocianidol** from the literature.

Property	Details
IUPAC Name	(2R,3S,4S)-2-(3,4-dihydroxyphenyl)-3,4-dihydro-2H-1-benzopyran-3,4,5,7-tetrol [1]
Other Names	Leucocyanidin, 3,3',4,4',5,7-Flavanhexol, Procyanidol [2] [1]
Molecular Formula	C ₁₅ H ₁₄ O ₇ [2] [1]
Molecular Weight	306.27 g/mol [2] [1]
CAS Registry Number	93527-39-0 [2]
PubChem CID	440833 [3] [4]
Solubility	Considered very hydrophobic and practically insoluble in water [1]
Hydrogen Bond Donors	6 [2]

Property	Details
Hydrogen Bond Acceptors	7 [2]

Proposed Workflow for Obtaining the NMR Spectrum

Since experimental NMR data was not found in the current search, the following workflow outlines the recommended steps to acquire it.



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Pathway to obtain **leucocianidol** NMR data

Suggestions for Next Steps

Based on the workflow above, here are specific actions you can take:

- **Specialized Natural Product Databases:** Search platforms like the **Natural Products Magnetic Resonance Database (NP-MRD)**, which was cited as having predicted spectra for **leucocianidol**, for any newly uploaded experimental data [1].
- **Broader Spectral Libraries:** Query major spectral data repositories such as **PubChem** [3], **ChemSpider**, or **SDBS (Spectral Database for Organic Compounds)**. Use the known CAS number (93527-39-0) or PubChem CID (440833) for your search.
- **Scientific Literature Search:** Perform a targeted search on scholarly databases (e.g., SciFinder, Reaxys, Google Scholar) using the terms "**leucocianidol** NMR," "leucocyanidin NMR," or its IUPAC name. The compound has been isolated from plants like *Grewia bicolor* and *Terminalia arjuna* [5] [1], so research papers on these sources are promising.
- **Spectral Prediction:** If experimental data remains elusive, computational tools can predict NMR shifts. The NP-MRD card indicates that **13C NMR and 1H NMR spectra have already been predicted** for **leucocianidol**, which can serve as a useful reference until experimental data is found [1].

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References

1. Showing NP-Card for procyanidol (NP0260781) [np-mrd.org]
2. Leucocianidol [lookchem.com]
3. (2R,3S,4S)-2-(3,4-Dihydroxyphenyl)-3,4-dihydro-2H-1 ... [pubchem.ncbi.nlm.nih.gov]
4. Underlying Mechanisms of *Bergenia* spp. to Treat ... [pmc.ncbi.nlm.nih.gov]
5. *grewia bicolor* [ujpronline.com]

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